

Application Note: TNF-alpha (31-45) Human Peptide – In Vitro Cell Culture Protocol

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Compound of Interest

Compound Name: TNF-alpha (31-45), human

Cat. No.: B13395061

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Abstract & Introduction

This Application Note provides a rigorous technical guide for the handling, reconstitution, and experimental application of TNF-alpha (31-45) human, a synthetic peptide fragment corresponding to residues 31–45 of the soluble human Tumor Necrosis Factor-alpha (TNF-) protein.

Unlike the full-length 157-amino acid recombinant protein (17 kDa), this specific 15-mer peptide (Sequence: Arg-Arg-Ala-Asn-Ala-Leu-Leu-Ala-Asn-Gly-Val-Glu-Leu-Arg-Asp) retains specific biological activities, most notably the ability to activate the NF-

B signaling pathway and induce apoptosis/necrosis in sensitive cell lines, albeit with distinct kinetics and potency compared to the holo-protein. It is widely used to study the receptor-binding domains of TNF-

and to delineate specific signaling cascades independent of the trimeric protein structure.

Key Applications

- NF-

B Activation: Induces nuclear translocation of p65/p50 subunits.

- Cytotoxicity Assays: Mimics TNF-induced cell death in L929 murine fibrosarcoma cells.
- Epitope Mapping: Used as a competitive antagonist or binding probe for TNFR1/TNFR2 studies.

Product Characterization & Handling

Critical Note: Peptides are inherently less stable than folded proteins. Strict adherence to reconstitution and storage protocols is required to maintain bioactivity.

Physicochemical Properties[1][2]

Parameter	Specification
Peptide Name	TNF-alpha (31-45), human
Sequence (1-letter)	RRANALLANGVELRD
Sequence (3-letter)	Arg-Arg-Ala-Asn-Ala-Leu-Leu-Ala-Asn-Gly-Val-Glu-Leu-Arg-Asp
Molecular Weight	~1667.9 Da
Purity	95% (HPLC)
Solubility	Soluble in sterile water or PBS (up to 1 mg/mL). Note: Hydrophobic residues (Leu, Val) may require sonication.
Appearance	White lyophilized powder

Protocol: Reconstitution & Storage[1][3]

- Equilibration: Allow the lyophilized vial to equilibrate to room temperature (20–25°C) before opening to prevent condensation.
- Solvent Selection:
 - Primary Solvent: Sterile Distilled Water (ddH

O).

- Alternative: If the peptide is stubborn, use 1% Acetic Acid or 0.1% Ammonium Hydroxide (depending on net charge), then dilute with buffer. For this sequence (Net charge +1 at pH 7), water is usually sufficient.
- Dissolution:
 - Add sterile water to achieve a stock concentration of 1 mM (approx. 1.67 mg/mL).
 - Vortex gently for 30 seconds. If particulates remain, sonicate in a water bath for 5 minutes.
- Aliquoting:
 - Do NOT store the reconstituted peptide at 4°C for long periods.
 - Aliquot into low-protein-binding microcentrifuge tubes (e.g., 20 L aliquots).
- Storage:
 - Lyophilized: -20°C (stable for 1 year).^[1]
 - Reconstituted: -80°C (stable for 3–6 months). Avoid freeze-thaw cycles.^{[2][3]}

Mechanism of Action

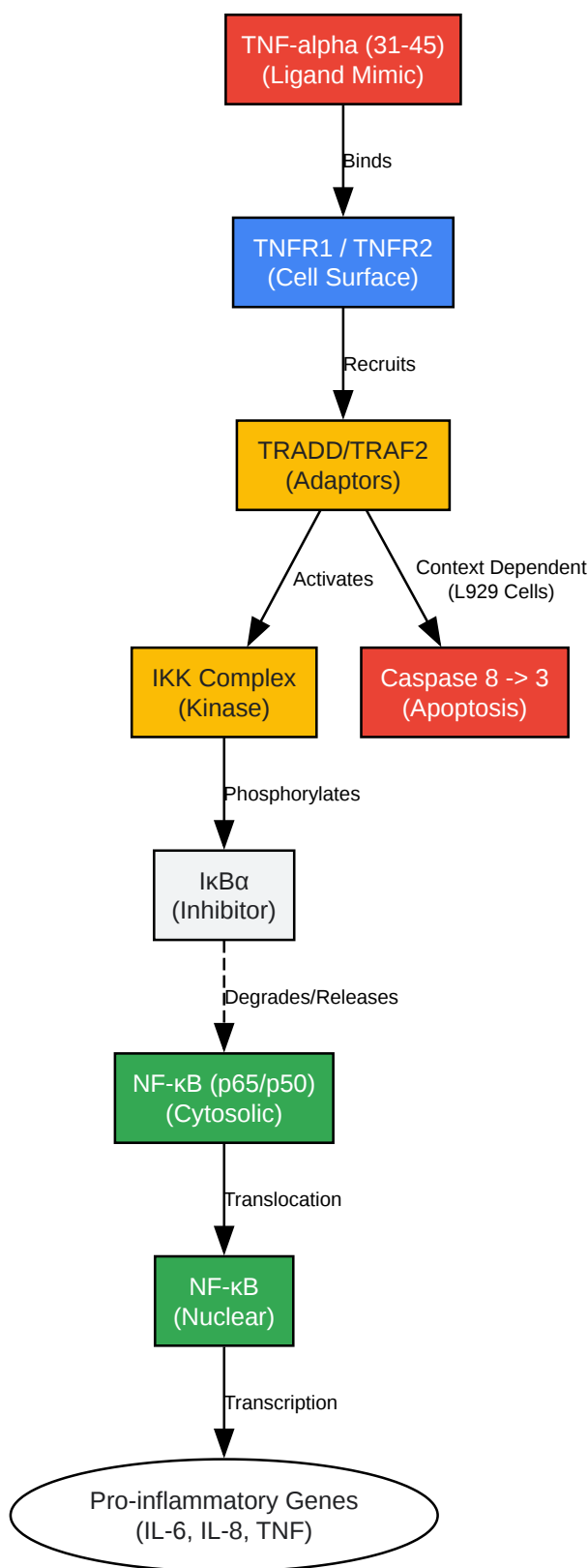
The TNF-alpha (31-45) peptide mimics the receptor-binding face of the native TNF trimer. Upon binding to TNFR1 (p55) or TNFR2 (p75), it triggers the recruitment of adaptor proteins (TRADD, TRAF2), leading to the phosphorylation of IKK, degradation of I

B

, and subsequent nuclear translocation of NF-

B.

Signaling Pathway Visualization



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Figure 1: Signal transduction pathway activated by TNF-alpha (31-45), leading to NF-

B activation or Apoptosis.[1]

Experimental Protocol A: L929 Cytotoxicity Assay

This assay measures the peptide's ability to induce cell death.[2][4][5] L929 (murine fibrosarcoma) cells are highly sensitive to TNF-

, especially when sensitized with Actinomycin D (ActD), which inhibits the transcription of cytoprotective genes.

Materials

- Cell Line: L929 (ATCC CCL-1).
- Media: DMEM + 10% FBS + 1% Pen/Strep.
- Reagent: TNF-alpha (31-45) peptide (1 mM Stock).
- Sensitizer: Actinomycin D (Stock 1 mg/mL in DMSO).
- Readout: MTT Reagent (5 mg/mL in PBS) or CCK-8.

Step-by-Step Methodology

- Cell Seeding (Day 0):
 - Harvest L929 cells in log phase (confluency < 80%).
 - Seed 2.0
10
cells/well in a 96-well flat-bottom plate (100
L volume).
 - Incubate overnight at 37°C, 5% CO
.
- Treatment (Day 1):

- Prepare Assay Medium: DMEM + 2% FBS + 1 g/mL Actinomycin D.
- Note: Actinomycin D is crucial. Without it, the peptide may only induce inflammation, not death.
- Prepare serial dilutions of TNF-alpha (31-45) peptide in Assay Medium.
 - Recommended Range: 0.1 M to 50 M. (Peptides are less potent than recombinant proteins; higher molarity is expected).
- Remove old media from the plate.
- Add 100 L of peptide dilutions to triplicate wells.
- Controls:
 - Negative: Assay Medium only (Cells + ActD).
 - Positive: Recombinant human TNF- (10 ng/mL).
 - Blank: Media only (no cells).
- Incubation:
 - Incubate for 18–24 hours at 37°C, 5% CO₂.
- Readout (Day 2 - MTT Assay):
 - Add 20

100 µL of MTT solution (5 mg/mL) to each well.

- Incubate for 3–4 hours until purple formazan crystals form.
- Carefully aspirate the supernatant.
- Add 150

µL DMSO to dissolve crystals. Shake plate for 10 mins.

- Measure Absorbance at 570 nm (reference 630 nm).
- Data Analysis:
 - Calculate % Viability =
$$\frac{\text{Absorbance of Sample}}{\text{Absorbance of Control}} \times 100$$
 - Plot dose-response curve to determine IC₅₀

Experimental Protocol B: NF- κ B Translocation (HeLa)

This assay confirms the peptide's agonist activity by visualizing the movement of NF- κ B p65 from the cytoplasm to the nucleus.

Workflow Diagram



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Figure 2: Workflow for immunofluorescence detection of NF- κ B

translocation.^{[1][4][6][7][8][9]}

Protocol Steps

- Preparation: Seed HeLa cells (5
10
/well) on glass coverslips.
- Starvation: Replace media with serum-free DMEM for 4 hours to reduce basal NF-
B activity.
- Induction: Treat cells with 10
M TNF-alpha (31-45) for 30 to 60 minutes.
- Fixation: Wash with PBS, fix with 4% Paraformaldehyde (15 min).
- Staining:
 - Block with 5% BSA.
 - Primary Ab: Anti-NF-
B p65 (1:400) overnight at 4°C.
 - Secondary Ab: Alexa Fluor 488 (Green).
 - Counterstain nuclei with DAPI (Blue).
- Analysis: Positive activation is defined by the colocalization of Green (p65) and Blue (Nucleus) signals.

Troubleshooting & Optimization

Issue	Possible Cause	Solution
Low Solubility	Hydrophobic aggregation	Sonicate for 5-10 mins. Use a small amount of dilute acetic acid if necessary, then buffer.
No Cytotoxicity (L929)	Lack of sensitization	Ensure Actinomycin D is fresh and at 1 g/mL. Peptide alone is often not cytotoxic.
Weak NF- B Signal	Peptide degradation	Use fresh aliquots. Add protease inhibitors to media if incubation is long (>2h).
High Background	Serum interference	Serum contains growth factors that activate NF- B. Serum-starve cells before treatment.

References

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